

Application of 4,6-dihydroxybenzene-1,3-disulfonic acid in complexometric titrations.

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Compound of Interest

Compound Name: 4,6-dihydroxybenzene-1,3-disulfonic Acid

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

4,6-dihydroxybenzene-1,3-disulfonic acid, commonly known as Tiron, is a highly effective chelating agent and metallochromic indicator used in analytical chemistry.[1] Its utility in complexometric titrations stems from its ability to form stable, vividly colored complexes with a variety of metal ions.[1] This property allows for the precise determination of metal ion concentrations in solution. Tiron is particularly valuable for the quantitative analysis of iron, titanium, and aluminum.[1][2] The molecule's structure, featuring two hydroxyl and two sulfonic acid groups, enables it to act as a multidentate ligand, forming strong, water-soluble complexes with metal cations.[3]

The sulfonic acid groups enhance the water solubility of both the indicator and its metal complexes, making it suitable for aqueous titrations. The formation and color of the metal-Tiron complexes are highly dependent on the pH of the solution, a characteristic that can be leveraged for the selective titration of different metal ions.[2][4][5]

Principle of Complexometric Titration with Tiron

Complexometric titrations involving Tiron are based on the reaction of a metal ion (M^{n+}) with a chelating agent, typically ethylenediaminetetraacetic acid (EDTA). Tiron serves as an indicator by forming a colored complex with the metal ion to be analyzed.

The fundamental steps are:

- **Formation of Metal-Indicator Complex:** Initially, a small amount of Tiron is added to the sample solution containing the metal ions, forming a distinctly colored metal-Tiron complex (M-Tiron).
- **Titration with EDTA:** The solution is then titrated with a standard solution of EDTA. EDTA is a strong chelating agent that forms a more stable complex with the metal ion than Tiron does.
- **Endpoint Detection:** As EDTA is added, it progressively binds with the free metal ions. Near the equivalence point, the EDTA displaces the Tiron from the metal-Tiron complex. This displacement results in a sharp color change, signaling the endpoint of the titration. The color changes from that of the metal-Tiron complex to that of the free Tiron indicator, which is colorless in solution.^[2]

The overall reaction can be summarized as: $M\text{-Tiron (colored)} + \text{EDTA} \rightarrow M\text{-EDTA} + \text{Tiron (colorless)}$

The success of the titration is contingent on the metal-EDTA complex being significantly more stable than the metal-Tiron complex.

Quantitative Data Summary

The stability of metal-Tiron complexes and the optimal pH for titration are crucial parameters for accurate analysis. The following table summarizes key quantitative data for the use of Tiron in complexometric titrations, with a focus on iron(III).

Parameter	Value	Metal Ion	Conditions	Reference
pKa ₂ of Tiron	12.6	-	μ=0.1, 20°C	[2][6]
logK of Fe(III)- Tiron Complex (1:1)	20.4	Fe ³⁺	pH 1-4	[2]
logK of Fe(III)- Tiron Complex (1:2)	15.1	Fe ³⁺	pH 5-7	[2]
logK of Fe(III)- Tiron Complex (1:3)	10.8	Fe ³⁺	pH > 7	[2]
Color of Fe(III)- Tiron Complex	Blue	Fe ³⁺	pH 1-4	[2][5]
Color of Fe(III)- Tiron Complex	Purple	Fe ³⁺	pH 5-7	[2][5]
Color of Fe(III)- Tiron Complex	Red	Fe ³⁺	pH > 7	[2][5]
Recommended Titration pH for Fe(III)	~2.0-3.0	Fe ³⁺	-	[7]
Endpoint Color Change for Fe(III)	Blue to Colorless/Light Yellow	Fe ³⁺	At optimal pH	[2]

Experimental Protocols

Preparation of Reagents

- Standard EDTA Solution (0.05 M):
 - Dissolve 18.61 g of analytical grade disodium EDTA dihydrate in deionized water.
 - Dilute to exactly 1000 mL in a volumetric flask.

- Standardize the solution against a primary standard, such as calcium carbonate.
- Tiron Indicator Solution (2% w/v):
 - Dissolve 2.0 g of **4,6-dihydroxybenzene-1,3-disulfonic acid** disodium salt (Tiron) in 100 mL of deionized water.[\[8\]](#)
 - This solution is stable and can be stored in a dark bottle.
- Buffer Solution (pH 2.5):
 - Prepare a buffer solution appropriate for maintaining the pH in the desired range (e.g., a glycine-HCl buffer).

Protocol for the Determination of Iron(III)

This protocol details the complexometric titration of an iron(III) solution.

- Sample Preparation:
 - Pipette a known volume (e.g., 25.00 mL) of the iron(III)-containing sample into a 250 mL conical flask.
 - Dilute with approximately 50 mL of deionized water.
- pH Adjustment:
 - Carefully add the buffer solution to adjust the pH of the sample to between 2.0 and 3.0.[\[7\]](#) Use a pH meter for accurate measurement. This pH range ensures the formation of the blue 1:1 Fe(III)-Tiron complex.[\[2\]](#)
- Addition of Indicator:
 - Add 5-10 drops of the 2% Tiron indicator solution to the flask. The solution should turn a distinct blue color due to the formation of the $[\text{Fe}(\text{Tiron})]^-$ complex.
- Titration:
 - Titrate the sample solution with the standardized 0.05 M EDTA solution.

- The titrant should be added dropwise from a burette with constant swirling of the flask.
- As the endpoint is approached, the blue color will begin to fade.
- Endpoint Determination:
 - The endpoint is reached when the solution undergoes a sharp color change from blue to colorless or a very faint yellow.
 - Record the volume of EDTA solution used.
- Calculation:
 - Calculate the concentration of iron(III) in the sample using the following formula:

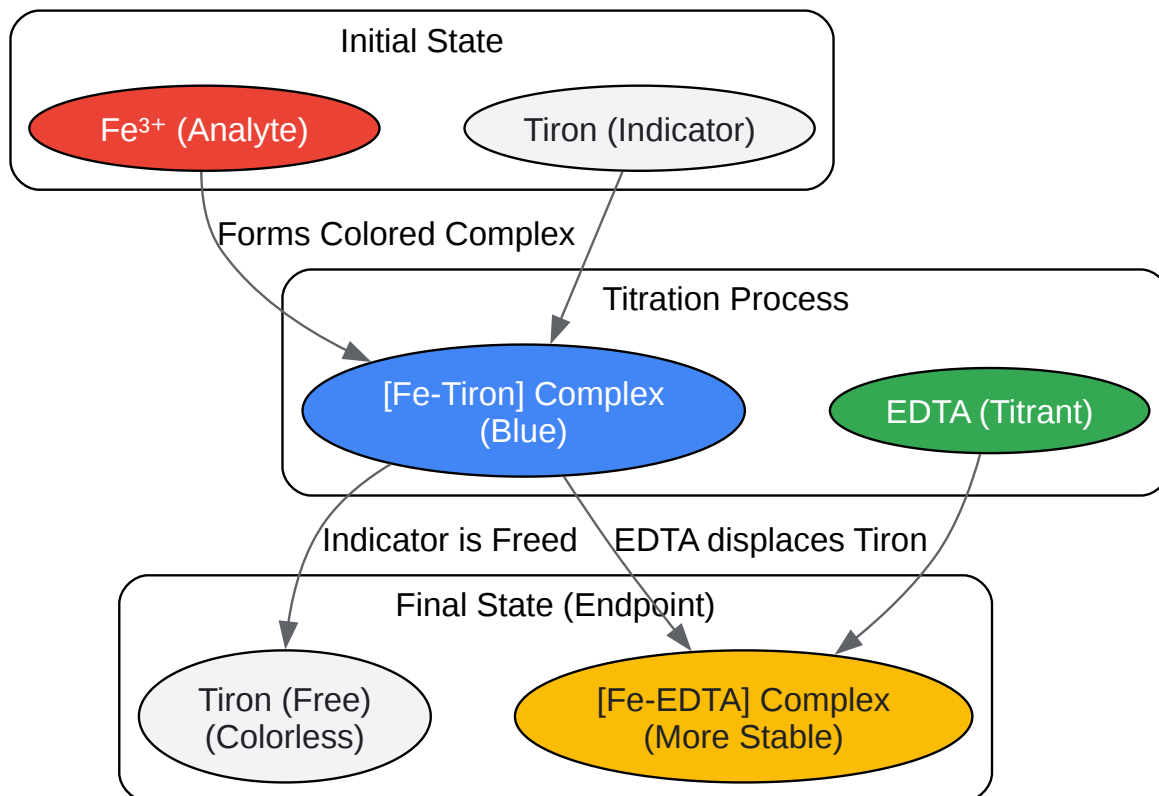
$$\text{Concentration of Fe}^{3+} \text{ (mol/L)} = (\text{Volume of EDTA} \times \text{Molarity of EDTA}) / \text{Volume of Sample}$$

Visualizations



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Caption: Experimental workflow for the complexometric titration of Fe(III) using Tiron.



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
Caption: Logical relationship of chemical species during titration.

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